RG-102240 CAS number and molecular weight

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Compound of Interest

Compound Name:	*RG-102240*
Cat. No.:	*B15556819*

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An In-depth Technical Guide to **RG-102240**: An Ecdysone Receptor Ligand for Inducible Gene Expression

For researchers, scientists, and drug development professionals, the ability to precisely control gene expression is a cornerstone of modern biological research. Inducible gene expression systems offer a powerful tool to study gene function, validate drug targets, and develop therapeutic strategies. This guide provides a comprehensive overview of **RG-102240**, a key small molecule activator for the RheoSwitch® Therapeutic System, an ecdysone-inducible gene expression platform.

Core Compound Data: **RG-102240**

RG-102240, also known as RSL1, is a synthetic diacylhydrazine-based ligand for the insect ecdysone receptor (EcR). Its chemical and physical properties are summarized below.

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Property	Value
CAS Number	162326-49-0
Molecular Weight	382.5 g/mol
Molecular Formula	$C_{23}H_{30}N_2O_3$
Chemical Name	2-Ethyl-3-methoxybenzoic acid 2-(3,5-dimethylbenzoyl)-2-(1,1-dimethylethyl)hydrazide
Synonyms	RSL1, RheoSwitch Ligand 1
Solubility	Soluble in DMSO and ethanol
Purity	≥98% (HPLC)
Storage	Store at -20°C

Mechanism of Action: The Ecdysone-Inducible System

The power of **RG-102240** lies in its role as a specific activator of a modified ecdysone receptor, a technology adapted from the insect molting process for use in mammalian cells. This system provides tight, dose-dependent control over the expression of a target gene with minimal off-target effects. In the absence of **RG-102240**, the system remains in a repressed state, preventing transcription of the gene of interest. Upon introduction of **RG-102240**, the transcriptional machinery is activated, leading to robust gene expression.

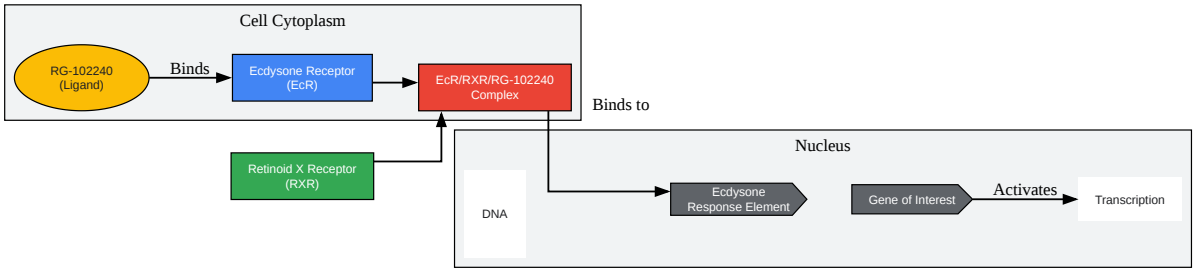
The core components of this system are:

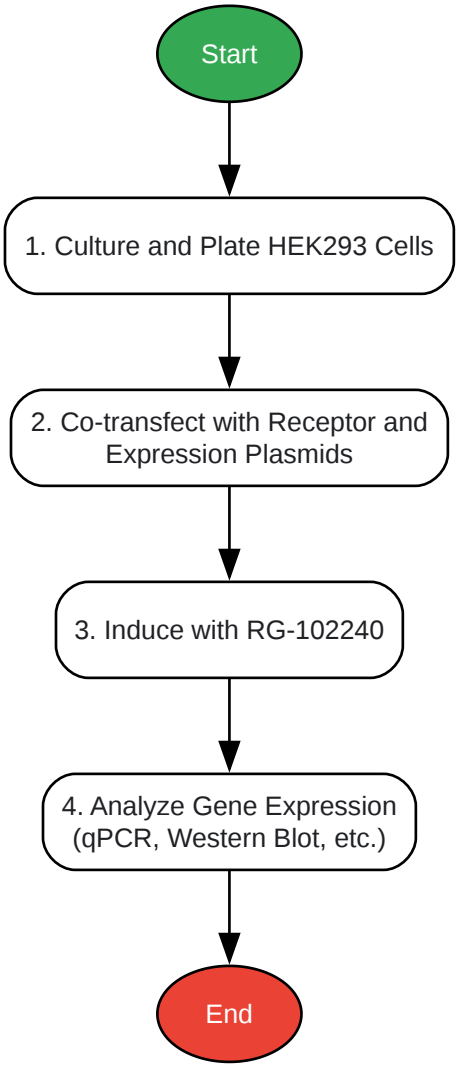
- Receptor Plasmids: These vectors constitutively express two fusion proteins:
  - A modified ecdysone receptor (EcR) fused to a DNA-binding domain (e.g., GAL4).
  - The retinoid X receptor (RXR) fused to a transcriptional activation domain (e.g., VP16).
- Expression Plasmid: This vector contains the gene of interest downstream of a promoter with response elements that are recognized by the EcR/RXR heterodimer.

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When **RG-102240** is introduced, it binds to the ligand-binding domain of the EcR protein. This binding event induces a conformational change that promotes the heterodimerization of the EcR and RXR fusion proteins. This complex then binds to the response elements in the expression plasmid, recruiting the necessary transcriptional machinery to initiate the expression of the target gene.

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